

Physical properties of 5-Methylisatoic anhydride: melting point, appearance

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Compound of Interest

Compound Name: 5-Methylisatoic anhydride

Cat. No.: B1362455

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A Technical Guide to the Physical Properties of 5-Methylisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **5-Methylisatoic anhydride** (CAS Number: 4692-99-3), a chemical intermediate with applications in organic synthesis. This document summarizes key data for its melting point and appearance and outlines a standard experimental protocol for the determination of its melting point.

Core Physical Properties

The physical characteristics of **5-Methylisatoic anhydride** are crucial for its handling, storage, and application in synthetic chemistry. The following table summarizes the available data from various suppliers. A notable discrepancy exists in the reported melting point, which may be attributable to differences in purity or analytical methodology.

Property	Value	Source(s)
CAS Number	4692-99-3	[1][2][3][4][5][6]
Molecular Formula	C ₉ H ₇ NO ₃	[1][2][4]
Molecular Weight	177.16 g/mol	[2][4][5]
Melting Point	255-258 °C (with decomposition)	[1][2]
Appearance	White to pale yellow crystalline powder, Light brown to brown solid	[1][2]

Experimental Protocols

A precise determination of the melting point is a fundamental method for assessing the purity of a crystalline organic compound. A sharp melting range typically indicates high purity, whereas a broad and depressed melting range suggests the presence of impurities. The following is a standard methodology for determining the melting point of a solid organic compound like **5-Methylisatoic anhydride** via the capillary method.

Melting Point Determination via Capillary Method

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs for **5-Methylisatoic anhydride**.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Sample of **5-Methylisatoic anhydride**
- Mortar and pestle
- Spatula

- Thermometer (calibrated)
- Heating medium (silicone oil for Thiele tube)
- Safety goggles

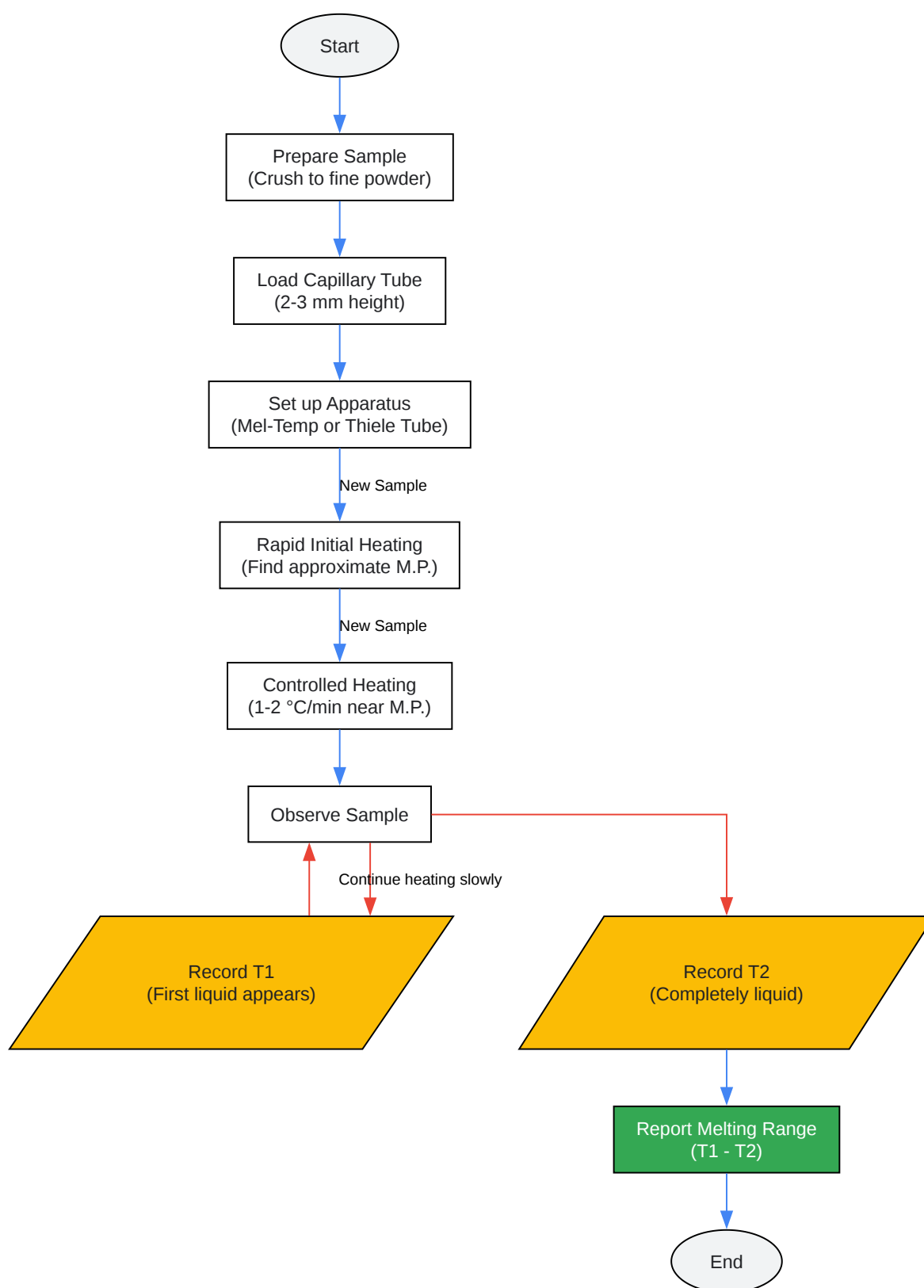
Procedure:

- Sample Preparation: A small amount of **5-Methylisatoic anhydride** is placed on a clean, dry surface and finely crushed into a powder using a mortar and pestle.^[7]
- Capillary Tube Loading: The open end of a capillary tube is dipped into the powdered sample. The tube is then gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.^[8]
- Apparatus Setup:
 - Melting Point Apparatus: The loaded capillary tube is inserted into the sample holder of the apparatus. The thermometer is placed in its designated well.
 - Thiele Tube: The capillary tube is attached to the thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb. The thermometer and attached capillary are then inserted into the Thiele tube containing heating oil.^[9]
- Heating:
 - The sample is heated rapidly at first to determine an approximate melting temperature.
 - Once the approximate range is known, a fresh sample is prepared. The apparatus is heated rapidly to about 15-20 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating medium, and thermometer.^[8]
- Observation and Data Recording:

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (T1).^[7]
- The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range (T2).^[7]
- Reporting: The melting point is reported as the range from T1 to T2. For a pure compound, this range is typically narrow (0.5-2 °C).

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the melting point of a solid organic compound.



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Caption: Workflow for Melting Point Determination.

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